

Stability and Storage of Glucosamine-15N Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *Glucosamine-15N hydrochloride*

Cat. No.: *B15555502*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the stability and recommended storage conditions for **Glucosamine-15N hydrochloride**. The information presented is crucial for ensuring the integrity and reliability of this isotopically labeled compound in research and pharmaceutical development. The stability data and methodologies are primarily based on studies of unlabeled glucosamine hydrochloride, with the reasonable scientific assumption that the heavy isotope substitution at the nitrogen position does not significantly alter the chemical stability of the molecule under typical storage and handling conditions.

Physicochemical Properties

Glucosamine-15N hydrochloride is a crystalline solid, typically white or off-white in appearance. It is soluble in water. The molecular formula for the unlabeled compound is $C_6H_{13}NO_5 \cdot HCl$, with a molecular weight of 215.64 g/mol [1][2][3]. The incorporation of the 15N isotope will result in a slight increase in its molecular weight.

Recommended Storage and Handling

To maintain the integrity of **Glucosamine-15N hydrochloride**, it is essential to adhere to proper storage and handling protocols.

General Storage Recommendations:

- Temperature: Store in a cool, dry place. Long-term stability studies recommend storage at 4-8°C[4][5][6][7].
- Container: Keep the container tightly closed to prevent moisture absorption[1][8]. Store in the original receptacle unless otherwise specified on the Certificate of Analysis[9].
- Light: Protect from direct sunlight and light exposure, as it can cause degradation and discoloration[5]. Light-resistant containers are essential[5].
- Ventilation: Store in a well-ventilated area[8].

Handling Precautions:

- Avoid contact with skin and eyes[8].
- Minimize dust generation and accumulation[8].
- Handle in accordance with good industrial hygiene and safety practices[1].
- Use in areas with adequate ventilation.

Stability Data

The stability of glucosamine hydrochloride has been evaluated under both long-term and short-term (accelerated) conditions.

Long-Term Stability

A long-term stability study demonstrated that glucosamine hydrochloride is stable for up to 144 months (12 years) when stored at the recommended temperature of 4-8°C[4][5][6][7].

Table 1: Long-Term Stability of Glucosamine Hydrochloride at 4-8°C

Time (months)	Stability Assessment	Result
0 (Control)	Initial Assay	Baseline
72	HPLC Assay	Stable
144	HPLC Assay	Stable[4][5][6][7]

Short-Term (Accelerated) Stability

Short-term stability studies were conducted to simulate various transportation and handling conditions.

Table 2: Short-Term Stability of Glucosamine Hydrochloride at 25°C and 60°C

Temperature (°C)	Time (hours)	Stability Assessment	Result
25	72	HPLC Assay	Stable
120	HPLC Assay	Stable	Stable
168	HPLC Assay	Stable	
240	HPLC Assay	Stable[5][6][7]	
60	72	HPLC Assay	
120	HPLC Assay	Stable	Stable
168	HPLC Assay	Stable	
240	HPLC Assay	Stable[5][6][7]	

Solution Stability

The stability of glucosamine hydrochloride in solution is also a critical factor for many experimental applications.

Table 3: Stability of Glucosamine Hydrochloride in Aqueous Solution

Storage Condition	Duration	Concentration	Stability
Room Temperature	48 hours	200 µg/mL	Stable[10][11]
4°C	48 hours	200 µg/mL	Stable[10][11]
Room Temperature	1 week	1.88 to 5.62 mg/mL	Stable[12]

Degradation Pathways

Under forcing conditions such as high temperature and varying pH, glucosamine can undergo degradation. Understanding these pathways is crucial for preventing the formation of impurities.

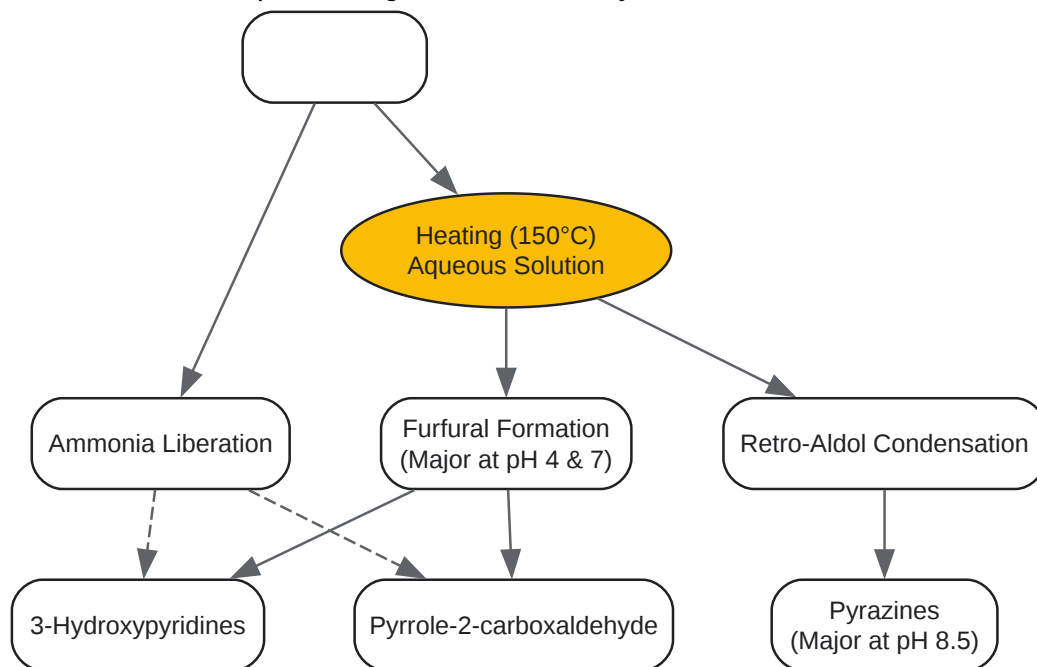
Thermal Degradation in Aqueous Solution

Heating an aqueous solution of glucosamine hydrochloride to 150°C for 5 minutes leads to the formation of various degradation products, with the profile being pH-dependent[13][14][15].

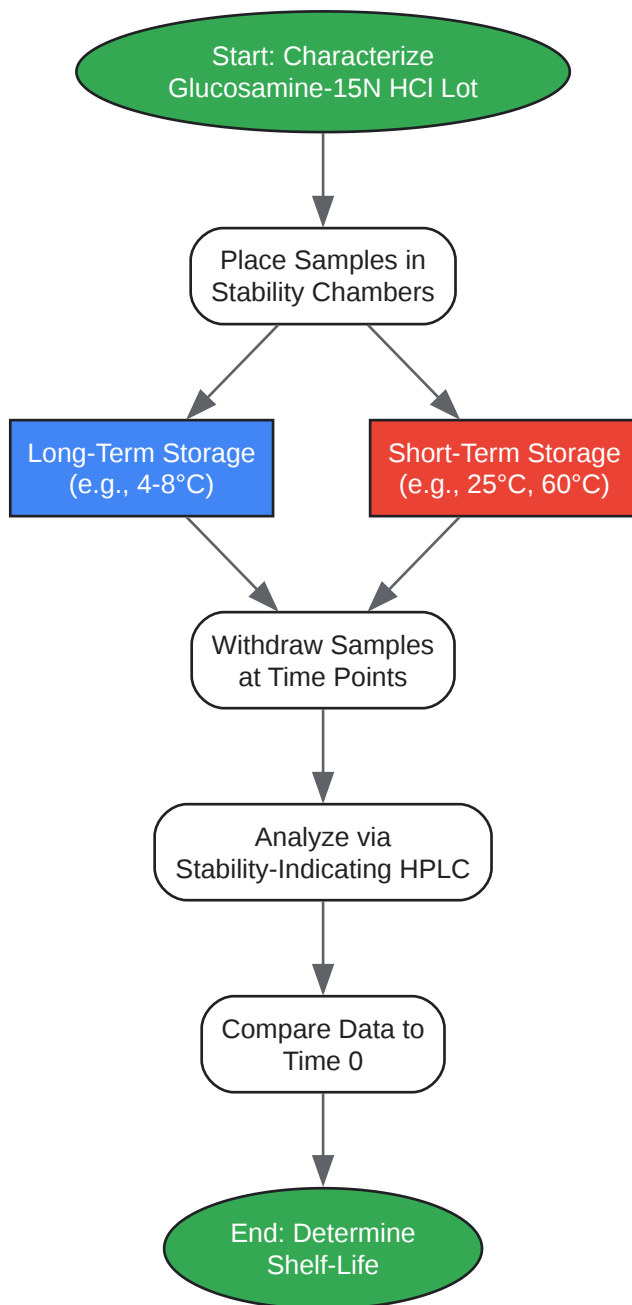
- At pH 4 and 7, the major degradation products are furfurals[13][14][15].
- At pH 8.5, a more complex mixture of compounds is generated, including pyrazines, 3-hydroxypyridines, pyrrole-2-carboxaldehyde, and furans[13][14][15].

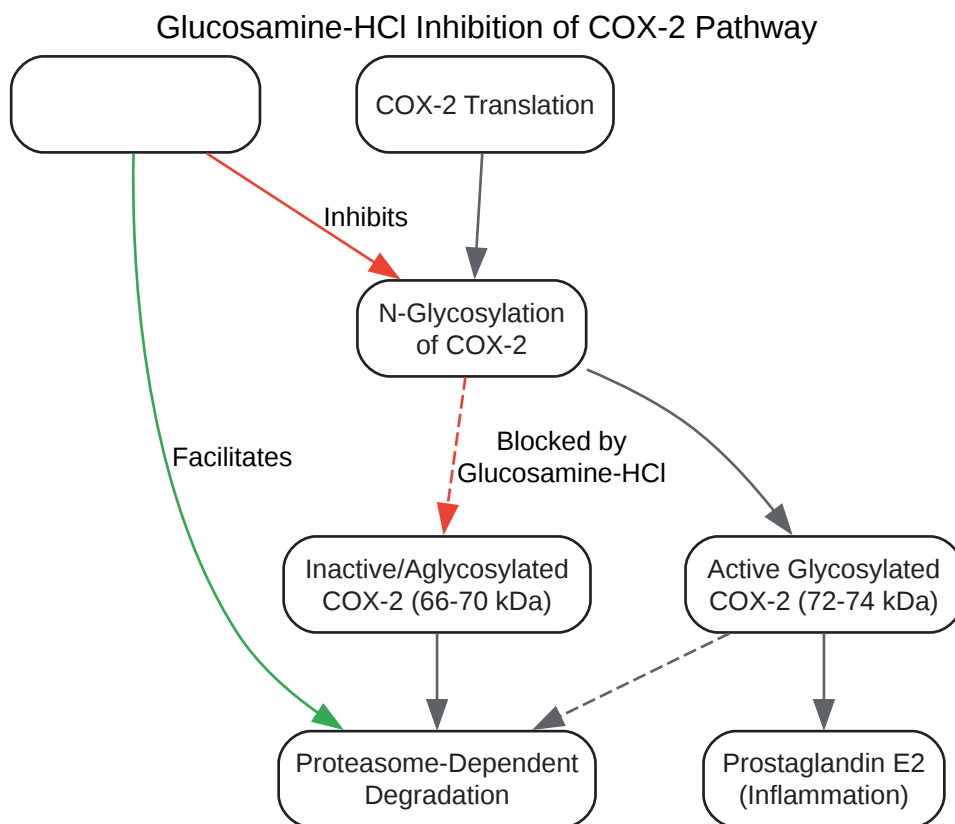
A proposed mechanism involves a retro-aldol condensation, leading to intermediates that form pyrazines. Furfurals, formed from the sugar moiety, can react with ammonia liberated from glucosamine to form 3-hydroxypyridines and pyrrole-2-carboxaldehyde[13][14].

Simplified Degradation Pathway of Glucosamine



Stability Testing Workflow





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